

Essential Safety and Logistics for Handling GSK046

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Compound of Interest

Compound Name: GSK046

Cat. No.: B10822127

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For researchers, scientists, and drug development professionals, ensuring a safe laboratory environment is paramount, particularly when handling investigational compounds such as **GSK046**. This document provides essential, immediate safety and logistical information, including operational and disposal plans, to foster a culture of safety and build trust in laboratory chemical handling practices. The following procedural guidance directly addresses key operational questions for the safe management of **GSK046**.

Quantitative Data Summary

A clear understanding of **GSK046**'s physical and chemical properties is the foundation of its safe handling. The following table summarizes key quantitative data for easy reference.

| Property | Value | Source(s) |
|----------------------|-------------------------|-----------|
| Molecular Weight | 414.47 g/mol | [1] |
| Form | Powder | [1] |
| Color | White to beige | [1] |
| Storage (Powder) | -20°C | [2] |
| Storage (in DMSO) | -80°C (up to 6 months) | [2] |
| Solubility (DMSO) | 83 mg/mL (200.25 mM) | [3] |
| Solubility (Ethanol) | Soluble to 100 mM | |
| Storage Class | 11 - Combustible Solids | [1] |

Personal Protective Equipment (PPE)

When handling **GSK046**, a comprehensive approach to personal protection is critical to minimize exposure risk. The following PPE is mandatory:

- **Eye Protection:** Chemical safety goggles or a face shield should be worn at all times to protect against splashes or airborne particles.
- **Hand Protection:** Nitrile gloves are recommended. Due to the lack of specific chemical resistance data for **GSK046**, it is advisable to double-glove, especially when handling concentrated solutions. Gloves should be inspected before use and changed frequently, particularly if contamination is suspected.
- **Body Protection:** A laboratory coat must be worn and fully fastened. For procedures with a higher risk of splashes, a chemically resistant apron over the lab coat is recommended.
- **Respiratory Protection:** When handling the powder outside of a certified chemical fume hood, a NIOSH-approved respirator with a particulate filter (e.g., N95 or P100) is required. For handling solutions, work should be conducted in a well-ventilated area, preferably within a fume hood, to avoid inhalation of aerosols.

Experimental Protocols: Safe Handling and Disposal

Adherence to standardized protocols is essential for minimizing risks associated with **GSK046**.

Operational Plan: From Receipt to Use

- Receiving: Upon receipt, inspect the container for any damage or leaks. Verify that the product name and quantity match the order.
- Storage: Immediately transfer the compound to the appropriate storage condition as specified in the data table. Ensure the storage location is secure and clearly labeled.
- Preparation of Stock Solutions:
 - All weighing of the **GSK046** powder must be conducted within a chemical fume hood or a ventilated balance enclosure to prevent inhalation of the powder.
 - Use a dedicated, clean spatula and weighing paper.
 - When dissolving in a solvent such as DMSO, add the solvent slowly to the powder to avoid splashing.
 - Cap the vial tightly and vortex or sonicate as needed to ensure complete dissolution.
- Use in Experiments:
 - All procedures involving the handling of **GSK046** solutions should be performed in a chemical fume hood.
 - Use calibrated pipettes with disposable tips to handle solutions.
 - Avoid the creation of aerosols.

Disposal Plan

Proper disposal of **GSK046** and associated waste is crucial to prevent environmental contamination and ensure regulatory compliance.

- Unused **GSK046**: Unwanted or expired solid **GSK046** should be disposed of as hazardous chemical waste. Do not discard it in the regular trash or down the drain.

- **Contaminated Consumables:** All disposable items that have come into contact with **GSK046**, such as pipette tips, tubes, gloves, and weighing paper, must be collected in a designated, clearly labeled hazardous waste container.
- **Liquid Waste:** Solutions containing **GSK046** should be collected in a sealed, properly labeled hazardous waste container. The container should be compatible with the solvent used (e.g., a polyethylene container for DMSO solutions).
- **Empty Containers:** Empty containers should be triple-rinsed with a suitable solvent (e.g., ethanol or acetone). The rinsate should be collected as hazardous liquid waste. After rinsing, the container can be disposed of according to institutional guidelines, which may include defacing the label before disposal.

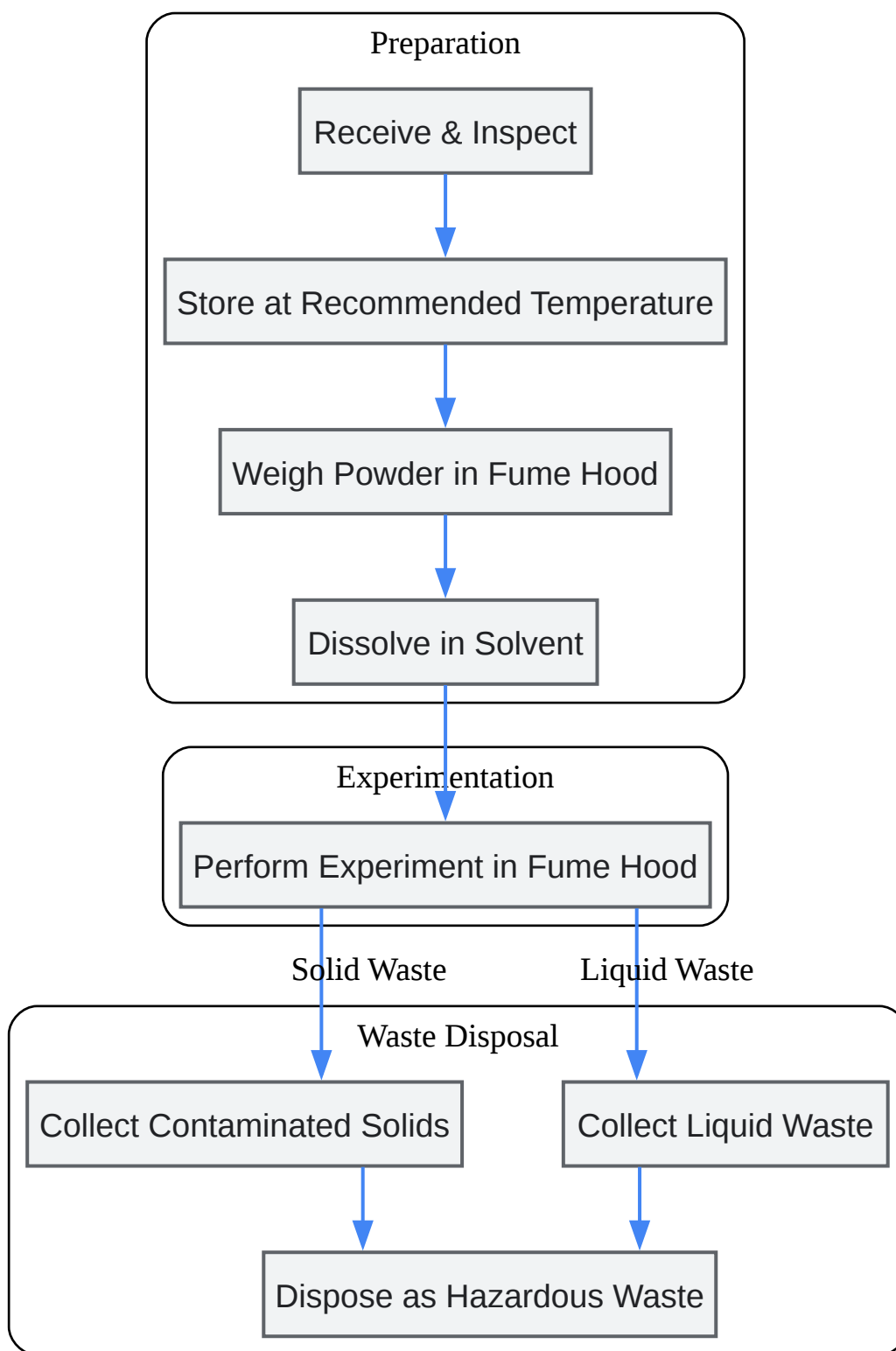
Emergency Procedures: First Aid

In the event of accidental exposure to **GSK046**, immediate and appropriate first aid is critical.

- **Eye Contact:** Immediately flush the eyes with copious amounts of water for at least 15 minutes, holding the eyelids open. Seek immediate medical attention.
- **Skin Contact:** Remove all contaminated clothing. Wash the affected area thoroughly with soap and water for at least 15 minutes. If irritation persists, seek medical attention.
- **Inhalation:** Move the individual to fresh air. If breathing is difficult, provide oxygen. If the person is not breathing, begin artificial respiration. Seek immediate medical attention.
- **Ingestion:** Do NOT induce vomiting. Wash out the mouth with water. Never give anything by mouth to an unconscious person. Seek immediate medical attention.

Safe Handling Workflow

The following diagram illustrates the logical workflow for the safe handling of **GSK046**, from receipt of the compound to the final disposal of all associated waste materials.



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References

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